

6-Undecanone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **6-Undecanone**

Cat. No.: **B1294626**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety and handling precautions for **6-undecanone** (CAS No. 927-49-1), a ketone used in various industrial and research applications. This document is intended for professionals in research, scientific, and drug development fields who may handle this chemical. It consolidates critical safety data, including physical and chemical properties, hazard classifications, and toxicological information, into a standardized format. Detailed procedures for safe handling, storage, emergency response, and waste disposal are outlined. Furthermore, this guide describes the principles of standard toxicological testing methodologies as they would apply to **6-undecanone**, based on internationally recognized OECD guidelines, to provide a framework for its safety assessment.

Chemical and Physical Properties

6-Undecanone, also known as dipentyl ketone or amyl ketone, is a colorless to pale yellow liquid.^[1] It is characterized by a fruity odor.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₂ O	[3]
Molecular Weight	170.29 g/mol	[4]
CAS Number	927-49-1	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	14 - 15 °C	[4]
Boiling Point	226 - 228 °C	[1][4]
Flash Point	88 °C (191 °F)	[3]
Density	0.83 g/mL at 20 °C	[1]
Solubility in Water	Insoluble (0.05 mg/mL at 25 °C)	[3][4]
Vapor Pressure	0.05 mmHg	[5]

Hazard Identification and GHS Classification

According to multiple sources, **6-undecanone** does not meet the criteria for classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4][5] However, some older classification systems and certain suppliers may indicate potential hazards. It is generally considered to be of low acute toxicity.[6] Potential hazards, although not meeting classification thresholds, may include:

- Eye Irritation: May cause eye irritation upon direct contact.[3]
- Skin Irritation: May cause skin irritation.[3]
- Respiratory Tract Irritation: Inhalation of vapors may cause respiratory tract irritation.[3]
- Ingestion: May cause irritation of the digestive tract.[3]

The toxicological properties have not been fully investigated.[3] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[3]

Toxicological Data

The available acute toxicity data for **6-undecanone** is summarized in Table 2. It is important to note that detailed experimental reports for these studies are not publicly available. The methodologies would likely follow standardized OECD guidelines as described in Section 7.

Toxicity Endpoint	Species	Route	Value	Reference(s)
LD ₅₀	Mouse	Intravenous	117 mg/kg	[1]
LDLo	Rat	Oral	1 g/kg	[1]

Metabolism and Toxicokinetics: Specific metabolic pathways for **6-undecanone** have not been extensively studied. As a ketone, it is expected to be metabolized in the liver. Ketone bodies are produced from fatty acids and can be used as an energy source by various tissues.^[7] The metabolism of exogenous ketones like **6-undecanone** would likely involve enzymatic processes, although detailed toxicokinetic data is not available.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **6-undecanone** to minimize exposure.^{[1][3]}

Protection Type	Recommendation	Standard(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	-
Respiratory Protection	Use with adequate ventilation. If necessary, use a NIOSH or European Standard EN 149 approved respirator.	OSHA 29 CFR 1910.134 or European Standard EN 149

Handling, Storage, and Disposal

5.1. Handling:

- Wash thoroughly after handling.[\[3\]](#)
- Use with adequate ventilation.[\[3\]](#)
- Avoid contact with eyes, skin, and clothing.[\[3\]](#)
- Keep container tightly closed.[\[3\]](#)
- Avoid contact with heat, sparks, and flame.[\[3\]](#)
- Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames as they may retain product residue.[\[3\]](#)

5.2. Storage:

- Keep away from heat, sparks, and flame.[\[3\]](#)[\[5\]](#)
- Store in a tightly closed container.[\[3\]](#)[\[5\]](#)

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing and reducing agents.[3][5]

5.3. Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Emergency Procedures

6.1. First Aid Measures:

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[3]
Skin Contact	Remove contaminated clothing and wash before reuse. Flush skin with plenty of water. Get medical advice if irritation develops.	[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1][3]
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[3]

6.2. Firefighting Measures:

- Extinguishing Media: Use dry chemical, foam, or carbon dioxide. Water may be ineffective and can spread the fire.[1]
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[3]

6.3. Accidental Release Measures:

- Clean up spills immediately, observing precautions in the Protective Equipment section.[3]
- Remove all sources of ignition.[3]
- Provide ventilation.[3]
- Absorb spill with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[1]

A general workflow for handling a chemical spill is provided in the diagram below.

Figure 1. Chemical Spill Response Workflow

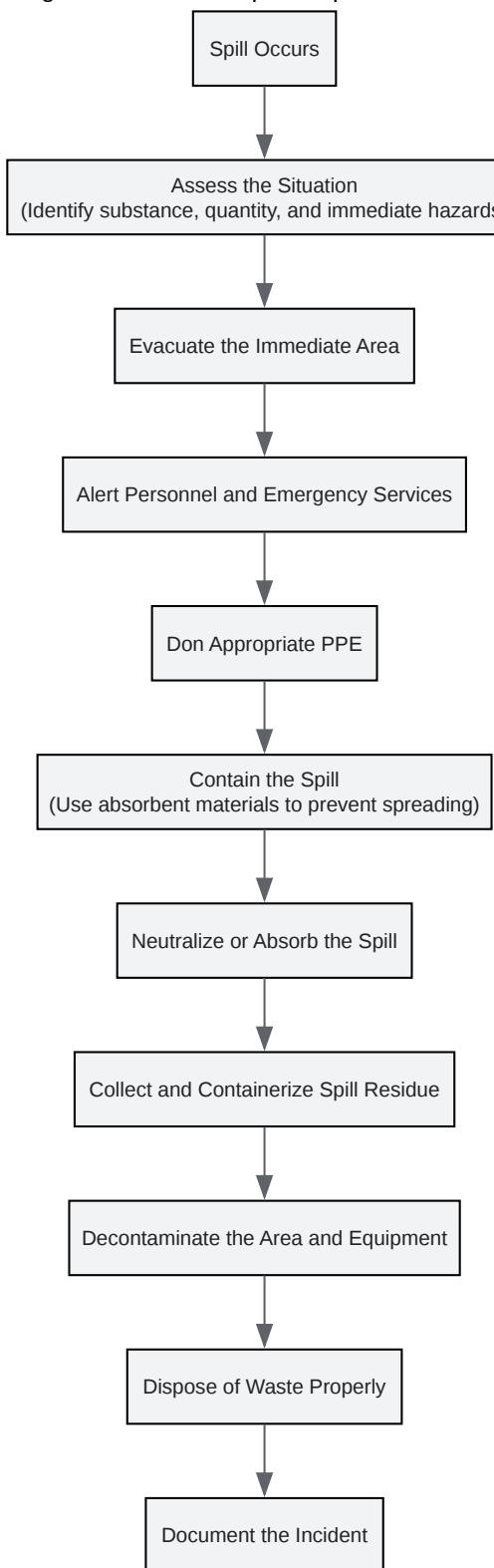
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Figure 1. Chemical Spill Response Workflow

Experimental Protocols for Safety Assessment

While specific, detailed experimental reports on the toxicology of **6-undecanone** are not widely available in the public domain, its safety assessment would be conducted following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality, consistency, and animal welfare considerations.

7.1. Acute Oral Toxicity Assessment (Following OECD Guideline 420, 423, or 425)

The oral LD₅₀ value of 1 g/kg for rats suggests low acute oral toxicity.^[1] A typical study would follow one of the OECD acute oral toxicity testing guidelines.^[4]

- Principle: A single dose of the substance is administered orally to a group of experimental animals (typically rats). The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- Methodology Outline:
 - Animal Selection: Healthy, young adult rodents of a single sex (usually females) are used.
 - Dose Administration: The test substance is administered by gavage.
 - Observation: Animals are observed for clinical signs of toxicity and mortality at regular intervals. Body weight is recorded weekly.
 - Necropsy: A gross necropsy is performed on all animals at the end of the study.
 - Data Analysis: The number of animals that die at each dose level is recorded, and the LD₅₀ (the dose that is lethal to 50% of the test animals) is calculated.

7.2. Dermal Irritation/Corrosion Assessment (Following OECD Guideline 404 or 439)

To assess the potential for skin irritation, an in vivo (OECD 404) or in vitro (OECD 439) method would be employed.^{[1][2][8]}

- Principle (In Vivo): The test substance is applied to the shaved skin of an animal (typically a rabbit) for a defined period. The skin is then observed for signs of erythema (redness) and

edema (swelling).

- Methodology Outline (In Vivo):

- Animal Preparation: The fur on the back of the animal is clipped.
- Substance Application: A small amount of the test substance is applied to a patch, which is then secured to the skin for a specified duration (e.g., 4 hours).
- Observation: The skin is examined for erythema and edema at specific time points after patch removal (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the skin reactions is scored, and an irritation index is calculated.

7.3. Eye Irritation/Corrosion Assessment (Following OECD Guideline 405)

The potential for eye irritation is assessed using a standardized in vivo test.[\[3\]](#)[\[9\]](#)

- Principle: A single dose of the test substance is applied to one eye of an experimental animal (typically a rabbit), with the other eye serving as a control. The eyes are observed for signs of irritation.
- Methodology Outline:
 - Animal Selection: Healthy, adult albino rabbits are typically used.
 - Substance Instillation: The test substance is instilled into the conjunctival sac of one eye.
 - Observation: The eyes are examined for corneal opacity, iritis, and conjunctival redness and swelling at specific intervals (e.g., 1, 24, 48, and 72 hours).
 - Scoring: The severity of the eye reactions is scored to determine the level of irritation.

The general workflow for assessing the toxicity of a chemical substance is depicted in the diagram below.

Figure 2. Generalized Chemical Toxicity Testing Workflow

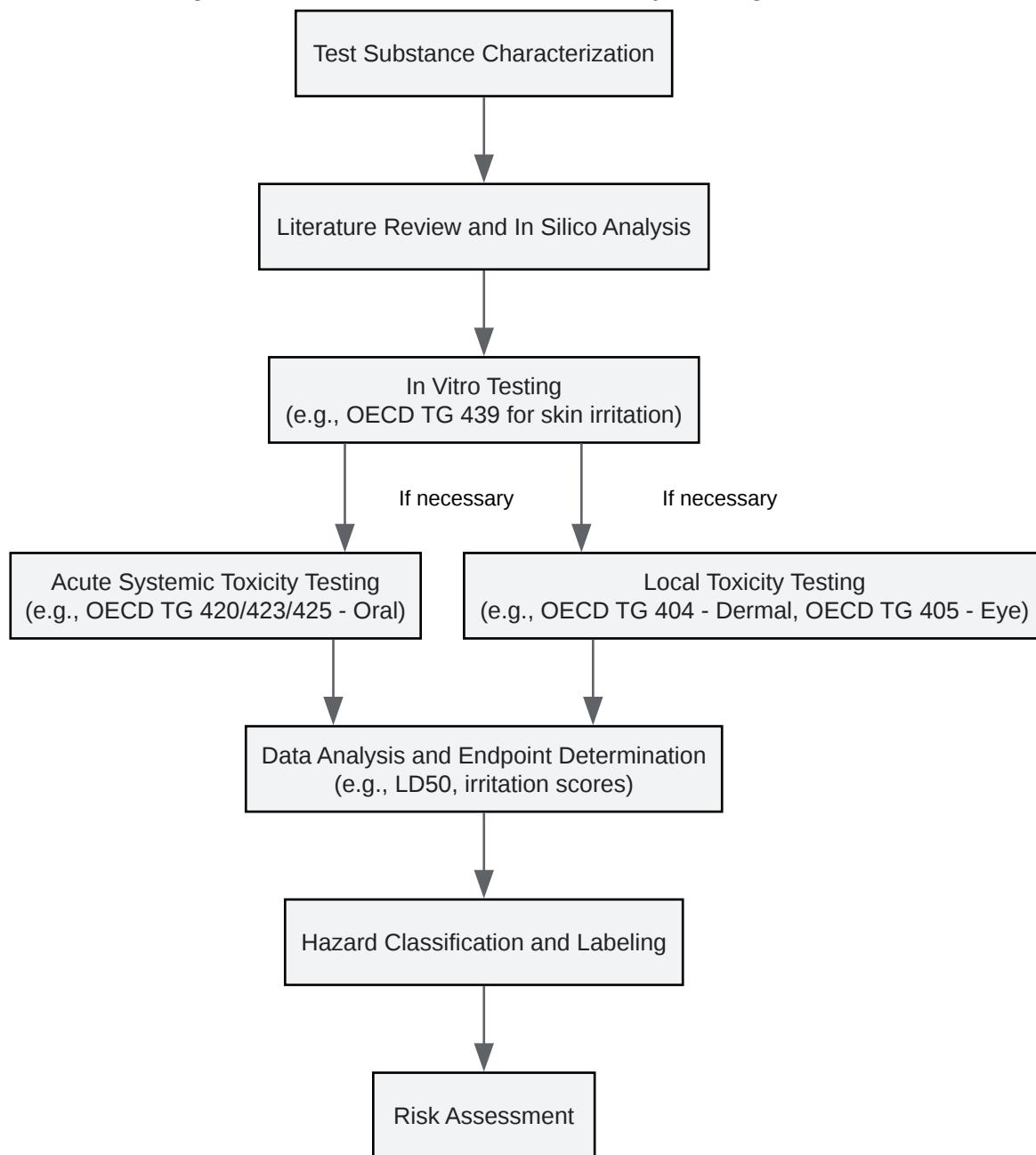
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Figure 2. Generalized Chemical Toxicity Testing Workflow

Conclusion

6-Undecanone is a chemical with low acute toxicity and does not meet the criteria for GHS hazard classification based on available data. However, as with any chemical, appropriate

safety precautions should be taken to minimize exposure. This includes the use of personal protective equipment, proper handling and storage procedures, and preparedness for emergency situations. The information provided in this guide is intended to assist researchers, scientists, and drug development professionals in safely handling **6-undecanone** in a laboratory or industrial setting. It is crucial to always consult the most up-to-date Safety Data Sheet (SDS) provided by the supplier before use.

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